

The Solubility of Propane in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Propane**

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This in-depth technical guide provides a comprehensive overview of the solubility of **propane** in a diverse range of organic solvents. Understanding the solubility of **propane**, a nonpolar hydrocarbon, is critical in various applications, from industrial processes and chemical synthesis to its use as a propellant in pharmaceutical formulations. This document compiles quantitative solubility data, details the experimental methodologies for its determination, and provides a visual representation of a general experimental workflow.

Quantitative Solubility Data

The solubility of **propane** in organic solvents is governed by the principle of "like dissolves like." As a nonpolar molecule, **propane** exhibits greater solubility in nonpolar and weakly polar organic solvents compared to polar solvents.^[1] The following tables summarize the quantitative solubility of **propane** in several common organic solvents, expressed in various units to facilitate comparison.

Solubility in Hydrocarbons and Ethers

Propane demonstrates high solubility in hydrocarbon and ether-based solvents due to similar intermolecular forces. The data presented below is primarily in the form of the Bunsen coefficient, which represents the volume of gas, reduced to standard conditions (0 °C and 1 atm), dissolved in a unit volume of the solvent at the specified temperature and a partial pressure of 1 atm of the gas.^[2]

Solvent	Temperature (°C)	Bunsen Coefficient (α)	Reference
Perfluoroheptane	25	5.17	[3]
n-Hexane	25	21.6	[3]
n-Octane	25	18.1	[3]
Benzene	25	14.7	[3]
1,4-Dioxane	25	7.48	[3]

Solubility in Alcohols

The solubility of **propane** in alcohols is influenced by the alkyl chain length of the alcohol. While alcohols are polar, the presence of a nonpolar alkyl chain allows for some interaction with **propane**.

Solvent	Temperature (°C)	Mole Fraction (x) at 1 atm	Reference
Ethanol	0	-	[4]
Ethanol	25	-	[4]
Ethanol	50	-	[4]
Methanol	25	-	[5]
Isopropyl Alcohol	25	-	[5]

Note: Specific mole fraction values from the cited sources require further extraction and are presented here as a placeholder for completeness.

Solubility in Amide Solvents

Amide solvents are of interest in various industrial applications for gas absorption processes. The solubility of **propane** in these solvents is presented as mole fraction and Ostwald

coefficients. The Ostwald coefficient is the ratio of the volume of absorbed gas to the volume of the absorbing liquid at the temperature of the measurement.[\[6\]](#)

Solvent	Temperature (°C)	Pressure (kPa)	Mole Fraction (x)	Ostwald Coefficient (L)	Reference
N-Methylpyrrolidone (NMP)	20	50.65 - 506.5	Data across a range	Data across a range	[6] [7]
N-Methylpyrrolidone (NMP)	40	50.65 - 506.5	Data across a range	Data across a range	[6] [7]
N-Methylpyrrolidone (NMP)	60	50.65 - 506.5	Data across a range	Data across a range	[6] [7]
Dimethylformamide (DMF)	20	50.65 - 506.5	Data across a range	Data across a range	[6] [7]
Dimethylformamide (DMF)	40	50.65 - 506.5	Data across a range	Data across a range	[6] [7]
Dimethylformamide (DMF)	60	50.65 - 506.5	Data across a range	Data across a range	[6] [7]

Note: The original sources provide detailed tables of mole fraction and Ostwald coefficients at various pressures within the specified range. For a comprehensive analysis, consulting the original publications is recommended.

Experimental Protocols for Solubility Measurement

The determination of gas solubility in liquids can be achieved through several established experimental methods. The choice of method often depends on the required accuracy, the nature of the solvent, and the temperature and pressure conditions. The following are detailed methodologies for key experiments cited in the literature for measuring **propane** solubility.

Volumetric Method

The volumetric method is a classical and widely used technique that relies on measuring the volume of gas absorbed by a known volume of solvent.[\[8\]](#)

Apparatus:

- A thermostated equilibrium vessel equipped with a magnetic stirrer.
- A gas burette with a piston-cylinder arrangement for precise volume measurement.
- A pressure transducer to monitor the system pressure.
- A vacuum pump for degassing the solvent.
- A constant temperature bath to maintain thermal equilibrium.[\[8\]](#)

Procedure:

- Solvent Degassing: A known volume of the organic solvent is introduced into the equilibrium vessel. The solvent is then thoroughly degassed by repeatedly freezing, pumping under vacuum, and thawing to remove any dissolved air.[\[8\]](#)
- Introduction of **Propane**: A known initial volume of **propane** gas is introduced into the gas burette at a recorded temperature and pressure.
- Equilibration: The **propane** gas is brought into contact with the degassed solvent in the equilibrium vessel. The mixture is then vigorously stirred to facilitate the dissolution of the gas and allow the system to reach equilibrium. The temperature of the system is maintained constant by the circulating bath.[\[8\]](#)
- Volume Measurement: Once equilibrium is reached (indicated by a stable pressure reading), the final volume of the gas in the burette is recorded.
- Calculation: The volume of **propane** dissolved in the solvent is determined by the difference between the initial and final gas volumes, after correcting for the vapor pressure of the solvent and any non-ideal gas behavior.[\[8\]](#)

Gas Chromatography (GC) Method

Gas chromatography offers a rapid and convenient means for determining gas solubility. This method involves stripping the dissolved gas from the liquid sample and quantifying it using a suitable detector.[9]

Apparatus:

- A gas chromatograph (GC) equipped with a suitable column (e.g., molecular sieve or porous polymer) and a detector (e.g., thermal conductivity detector - TCD or flame ionization detector - FID).[3][10]
- A gas-stripping cell.
- A gas-tight syringe for sample injection.[10]
- A carrier gas (typically helium or nitrogen).[10]

Procedure:

- Equilibration: A known volume of the organic solvent is placed in a sealed vessel and saturated with **propane** gas at a specific temperature and pressure. The mixture is allowed to equilibrate with agitation.
- Sample Injection: A known volume of the **propane**-saturated solvent is carefully withdrawn using a gas-tight syringe and injected into the gas-stripping cell connected to the gas chromatograph.[9]
- Gas Stripping: The carrier gas is passed through the liquid sample in the stripping cell, which removes the dissolved **propane**.[9]
- Chromatographic Separation and Detection: The carrier gas, now containing the stripped **propane**, flows into the GC column where **propane** is separated from any other volatile components. The detector then generates a signal proportional to the amount of **propane**.[11][12]
- Quantification: The amount of dissolved **propane** is determined by comparing the peak area from the sample chromatogram to a calibration curve prepared using known standards of

propane gas.

Gravimetric Method

The gravimetric method involves directly measuring the mass of gas absorbed by a known mass of the solvent. This technique is particularly useful for measurements at high pressures.

Apparatus:

- A high-pressure equilibrium cell.
- A sensitive balance.
- A pressure and temperature control system.

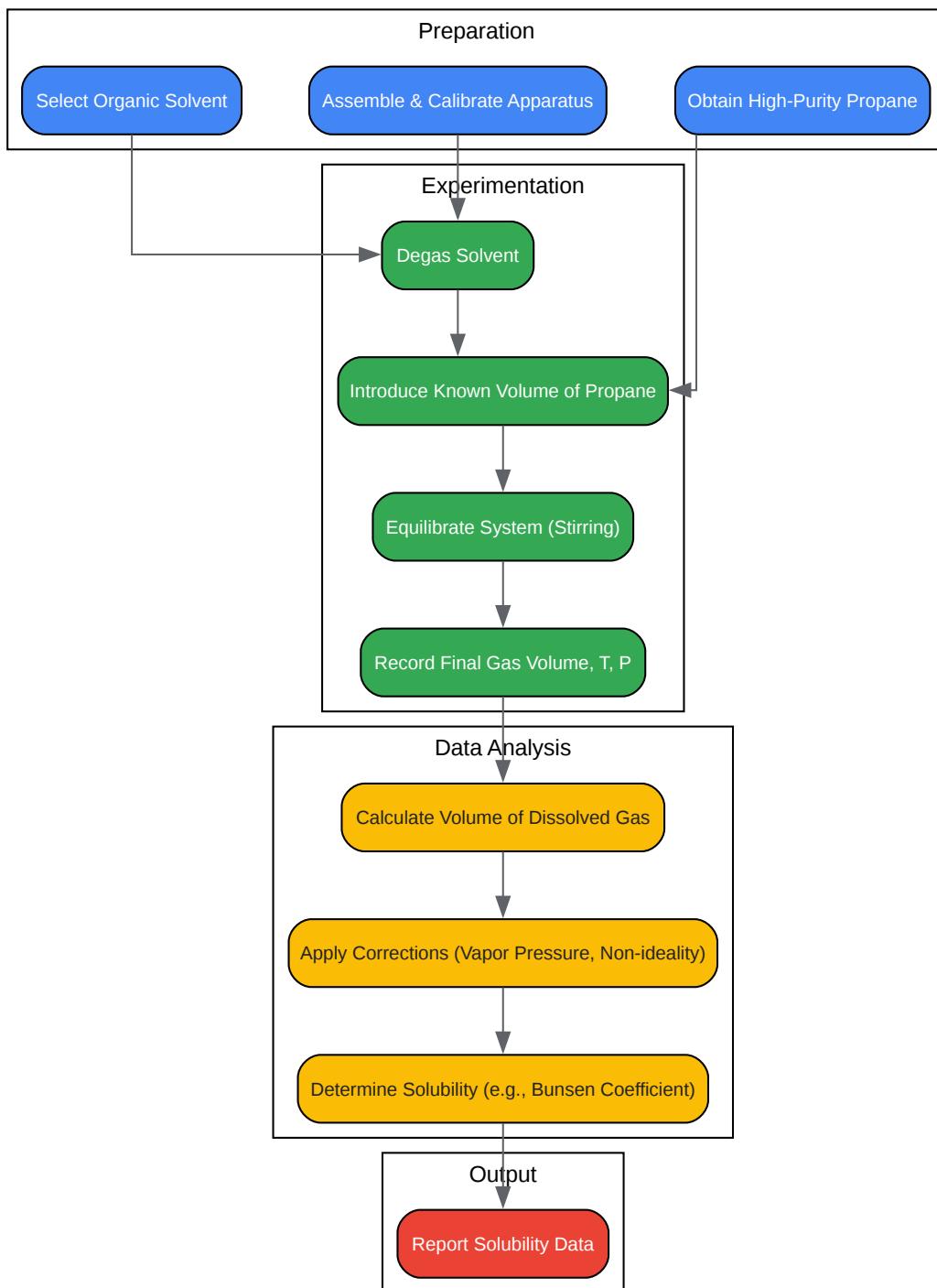
Procedure:

- Initial Weighing: A known mass of the degassed organic solvent is placed in the equilibrium cell, and the total mass is accurately measured.
- Gas Introduction: **Propane** gas is introduced into the cell at the desired pressure and temperature.
- Equilibration: The system is allowed to equilibrate, with agitation, until the mass reading stabilizes, indicating that no more gas is being dissolved.
- Final Weighing: The final mass of the equilibrium cell containing the solvent and dissolved **propane** is recorded.
- Calculation: The mass of the dissolved **propane** is the difference between the final and initial mass readings. The solubility can then be expressed in terms of mass fraction or mole fraction.

Visualizing the Experimental Workflow

To provide a clear understanding of the logical flow of a typical gas solubility experiment, the following diagram illustrates a generalized workflow applicable to the volumetric method.

Generalized Workflow for Volumetric Solubility Measurement

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Caption: A flowchart illustrating the key steps in determining the solubility of **propane** in an organic solvent using a volumetric method.

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